

Application Note and Protocol: Preparation of VU0119498 Stock Solution in DMSO

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Compound of Interest

Compound Name: VU0119498

Cat. No.: B1683070

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Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive guide for the preparation of a stock solution of **VU0119498** in dimethyl sulfoxide (DMSO). **VU0119498** is an M1 muscarinic receptor agonist and a positive allosteric modulator (PAM) for M3 and M5 receptors, widely used as a neuroprotective agent in research.^[1] Accurate preparation of a stable and concentrated stock solution is crucial for obtaining reliable and reproducible experimental results. DMSO is a common aprotic solvent capable of dissolving a wide array of organic compounds, making it an ideal vehicle for **VU0119498**.^[2]

Quantitative Data Summary

A summary of the key quantitative data for **VU0119498** and its preparation in DMSO is presented in Table 1.

Parameter	Value	Reference(s)
Molecular Formula	C ₁₅ H ₁₀ BrNO ₂	[1]
Molecular Weight	316.15 g/mol	[1][3]
Purity	≥98%	[4]
Appearance	Solid powder	[1][5]
Solubility in DMSO	Soluble to 100 mM	
Recommended Stock Concentration	10 mM - 100 mM	
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	
Storage (In Solvent)	-80°C for 3 months; -20°C for 2 weeks	[5]

Experimental Protocol

This protocol details the procedure for preparing a 10 mM stock solution of **VU0119498** in DMSO. This concentration is a practical starting point, well within the compound's solubility limit.

Materials and Equipment

- **VU0119498** powder (purity ≥98%)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)[6]
- Analytical balance (readable to at least 0.1 mg)
- Sterile, amber glass vials or polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- Always handle **VU0119498** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact. DMSO can facilitate the absorption of other chemicals through the skin.^{[2][7]}
- Consult the Safety Data Sheet (SDS) for **VU0119498** and DMSO before beginning work.

Step-by-Step Procedure

- Equilibrate Reagents: Allow the **VU0119498** powder and DMSO to warm to room temperature before opening to prevent moisture condensation.
- Calculate Required Mass: Use the following formula to calculate the mass of **VU0119498** needed to prepare the desired volume and concentration of the stock solution.

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

- Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 316.15 \text{ g/mol} / 1000 = 3.16 \text{ mg}$
- Weigh Compound: Carefully weigh the calculated amount of **VU0119498** powder using an analytical balance and transfer it into a sterile vial.
- Add Solvent: Add the calculated volume of DMSO to the vial containing the **VU0119498** powder. For the example above, add 1 mL of DMSO.
- Dissolve Compound: Securely cap the vial and vortex the mixture until the powder is completely dissolved. A clear solution with no visible particulates should be obtained. If the compound is slow to dissolve, brief sonication can be applied.
- Store the Stock Solution:

- For ease of use and to prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile tubes.
- For short-term storage (up to 2 weeks), store the aliquots at -20°C.[5]
- For long-term storage (up to 3 months), store the aliquots at -80°C.[5]

Application Example: Preparation of Working Solutions

To prepare a working solution for a cell-based assay, the concentrated DMSO stock solution must be diluted in an aqueous buffer or cell culture medium. It is critical to ensure the final concentration of DMSO is low (typically <0.5%) to avoid cellular toxicity.[8]

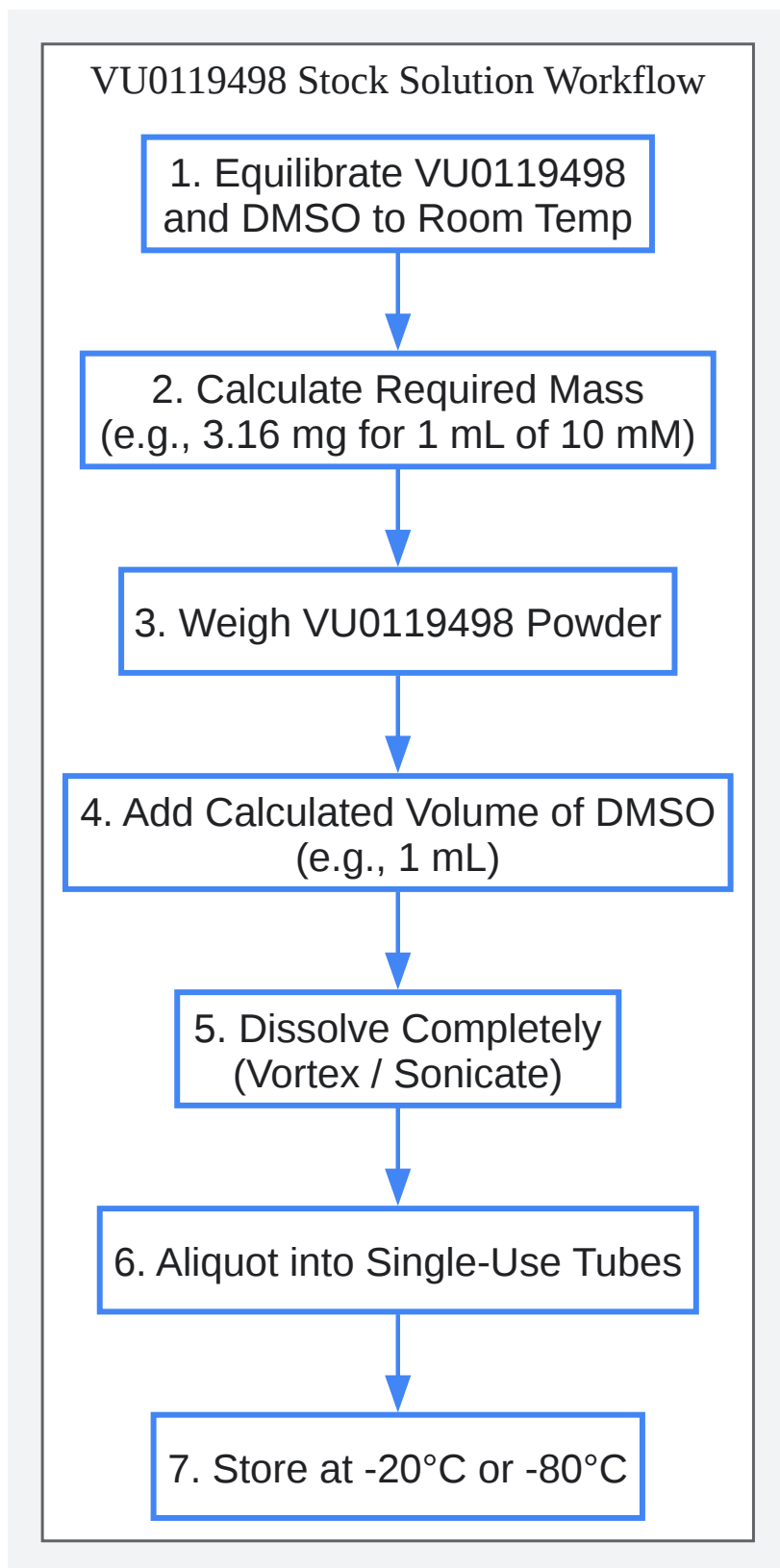
Recommended Dilution Method:

To prevent precipitation of the compound, a serial dilution approach is recommended.

- Intermediate Dilution (Optional but Recommended): First, dilute the 10 mM stock solution in DMSO to an intermediate concentration (e.g., 1 mM).
- Final Dilution: Add a small volume of the stock or intermediate solution to the final aqueous medium and mix immediately and thoroughly. For example, to achieve a 10 μ M final concentration from a 10 mM stock, you would perform a 1:1000 dilution (e.g., add 1 μ L of stock to 999 μ L of medium).

Visualizations

The following diagram illustrates the workflow for preparing the **VU0119498** stock solution.



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Caption: Workflow for preparing **VU0119498** stock solution in DMSO.

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References

- 1. VU0119498 | CymitQuimica [cymitquimica.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. VU0119498 79183-37-2 | MCE [medchemexpress.cn]
- 4. biocompare.com [biocompare.com]
- 5. medkoo.com [medkoo.com]
- 6. Dimethyl sulfoxide for molecular biology 67-68-5 [sigmaaldrich.com]
- 7. quora.com [quora.com]
- 8. medchemexpress.cn [medchemexpress.cn]
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